

Application Notes and Protocols for TR-FRET Assay Using (2R,3R)-GSK973

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Compound of Interest

Compound Name: (2R,3R)-GSK973

Cat. No.: B12420607

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Introduction

(2R,3R)-GSK973 is a potent and highly selective chemical probe for the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins, which includes BRD2, BRD3, BRD4, and BRDT.[1][2] These epigenetic readers play a crucial role in the regulation of gene transcription and are implicated in various diseases, including cancer and inflammatory conditions. The selective inhibition of BD2 over the first bromodomain (BD1) allows for a more nuanced investigation into the specific functions of this domain and may offer a therapeutic window with an improved safety profile compared to pan-BET inhibitors.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is a robust and sensitive assay technology ideal for high-throughput screening (HTS) and inhibitor characterization.[3][4][5] This document provides detailed application notes and a comprehensive protocol for a TR-FRET assay to determine the inhibitory activity of compounds, such as **(2R,3R)-GSK973**, against the BD2 domain of BET proteins.

Principle of the TR-FRET Assay

The TR-FRET assay for BET bromodomains is a competitive binding assay. A terbium (Tb)-labeled donor (e.g., an anti-tag antibody) binds to a tagged BET bromodomain protein. A dye-labeled acceptor, typically a fluorescently labeled acetylated histone peptide (substrate), binds to the bromodomain's active site. When the donor and acceptor are in close proximity, excitation of the terbium donor results in energy transfer to the acceptor, which then emits light at a specific wavelength.

An inhibitor, such as **(2R,3R)-GSK973**, competes with the dye-labeled substrate for binding to the bromodomain. This competition disrupts the FRET, leading to a decrease in the acceptor's emission signal. The TR-FRET ratio (acceptor emission / donor emission) is therefore proportional to the amount of substrate bound to the bromodomain and can be used to quantify the inhibitory activity of a compound.

Data Presentation

The inhibitory potency of **(2R,3R)-GSK973** has been characterized using various biochemical assays, including TR-FRET. The following tables summarize the available quantitative data for this compound.

Table 1: In Vitro Potency of **(2R,3R)-GSK973** against BET Bromodomains

Target	Assay Type	pIC50	IC50 (nM)	pKd	Kd (nM)	Selectivity (BD2 vs. BD1)	Reference
BRD4 BD2	TR-FRET	7.8	15.85	8.7	~0.2	1600-fold	[2][6]
BRD2 BD2	TR-FRET	7.4-7.8	32	8.3-8.5	5	-	[1][2]
BRD3 BD2	TR-FRET	7.4-7.8	15.85	8.3-8.5	-	-	[2][6]
BRDT BD2	TR-FRET	7.4-7.8	39.81	8.3-8.5	-	-	[2][6]
BRD4 BD1	TR-FRET	<4.7	>10,000	-	-	-	[2][6]

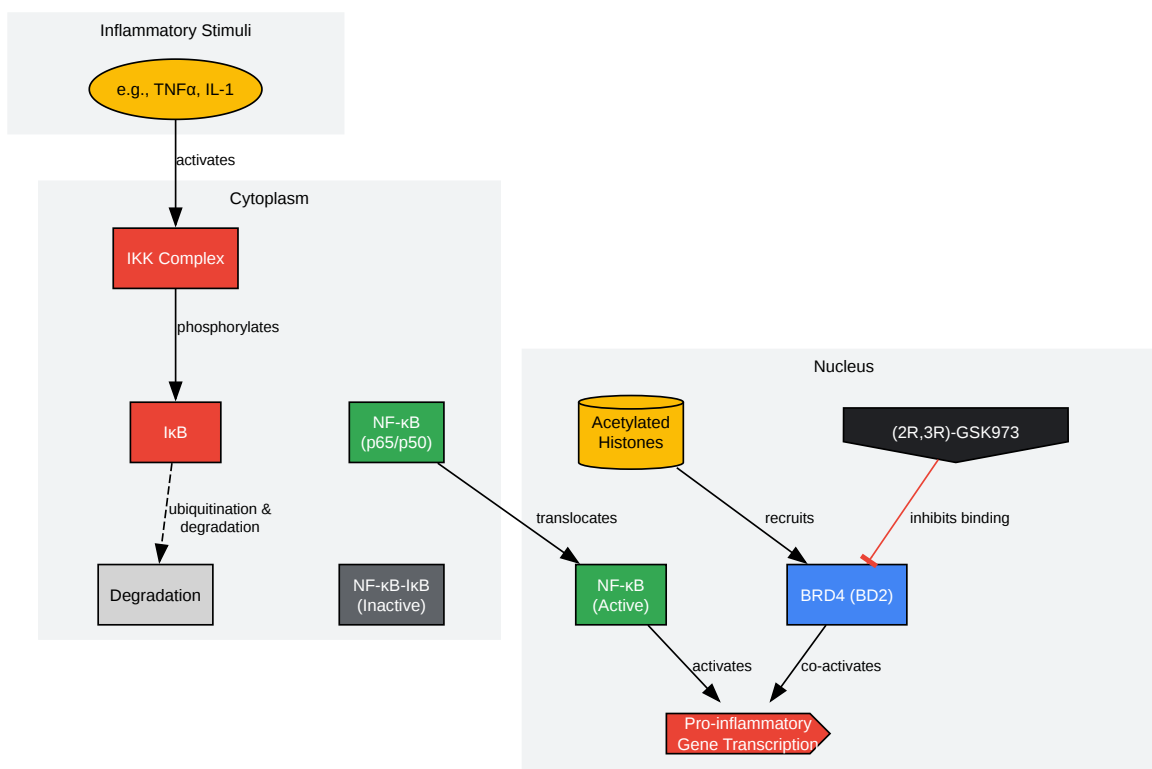
Note: pIC50 and pKd values are reported from various sources and assay conditions may differ slightly.

Signaling Pathways

BET proteins are key regulators of gene transcription and are involved in multiple signaling pathways. By inhibiting the binding of BET proteins to acetylated histones and transcription factors, **(2R,3R)-GSK973** can modulate the expression of genes involved in cell proliferation, apoptosis, and inflammation. The NF- κ B and Wnt/ β -catenin pathways are two critical pathways influenced by BET protein activity.

BET Protein Inhibition of the NF- κ B Signaling Pathway

The NF- κ B pathway is a central regulator of inflammation. The BET protein BRD4 acts as a co-activator for NF- κ B by binding to the acetylated RelA subunit, promoting the transcription of pro-inflammatory genes.[7][8] Inhibition of BRD4 with a compound like GSK973 can disrupt this interaction, leading to the suppression of NF- κ B-mediated gene expression.[9]

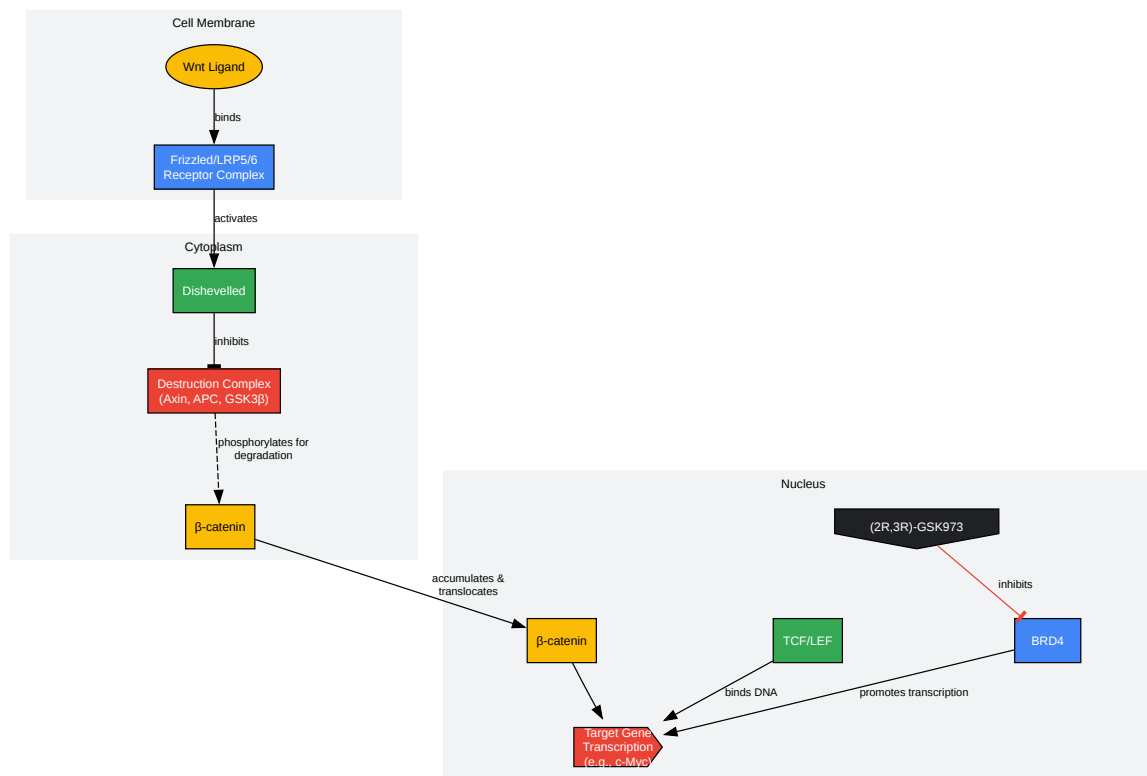


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Caption: BET (BRD4) protein's role in NF- κ B signaling and its inhibition by GSK973.

BET Protein and the Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin pathway is crucial for embryonic development and tissue homeostasis, and its dysregulation is a hallmark of many cancers. While the direct interaction is complex and context-dependent, BET inhibitors have been shown to modulate Wnt signaling, often by downregulating the expression of key pathway components like c-Myc, a downstream target of β -catenin.



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Caption: Modulation of the Wnt/β-catenin pathway by BET protein inhibition.

Experimental Protocols

The following is a detailed protocol for a TR-FRET assay to determine the IC₅₀ of **(2R,3R)-GSK973** for the BD2 domain of a BET protein (e.g., BRD4). This protocol is adapted from commercially available assay kits and may require optimization for specific laboratory conditions and reagents.

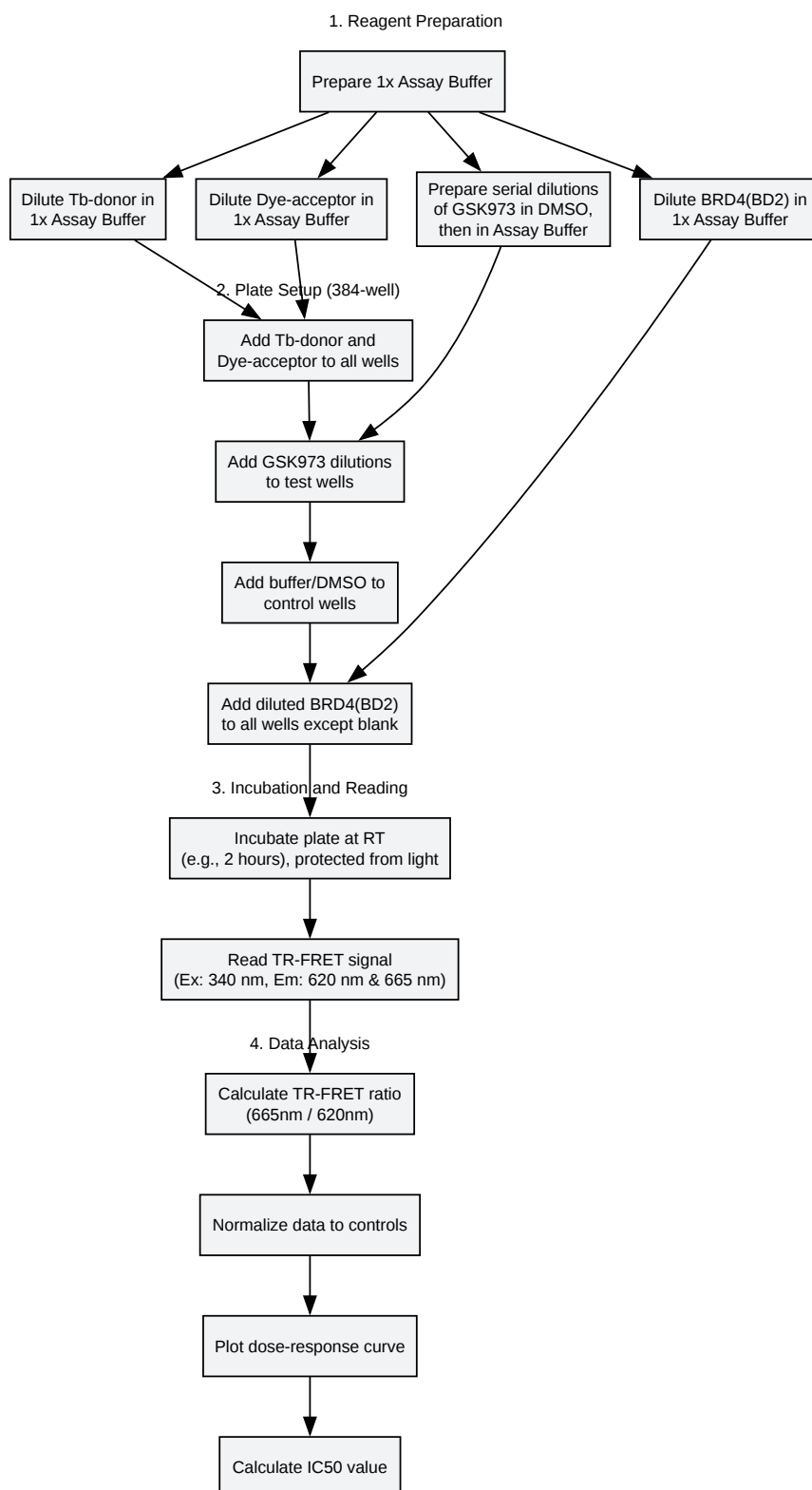
Materials and Reagents

- BET Bromodomain Protein: Recombinant, tag-labeled (e.g., His-tag, GST-tag) BRD4 (BD2).
- **(2R,3R)-GSK973**: Stock solution in DMSO.

- BET Bromodomain Ligand: Acetylated histone peptide labeled with a fluorescent acceptor dye (e.g., fluorescein, Alexa Fluor 647).
- TR-FRET Donor: Terbium-labeled anti-tag antibody (e.g., anti-His-Tb, anti-GST-Tb).
- Assay Buffer: e.g., 50 mM HEPES pH 7.5, 100 mM NaCl, 1 mM TCEP, 0.05% Tween-20.
- Plate: White, low-volume, non-binding 384-well microplate.
- Plate Reader: Capable of TR-FRET measurements (excitation at ~340 nm, emission at ~620 nm for Terbium and ~665 nm for the acceptor).

Assay Workflow

The following diagram illustrates the experimental workflow for the TR-FRET assay.



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Caption: Experimental workflow for the TR-FRET assay.

Detailed Protocol

- Reagent Preparation:
 - Prepare 1x Assay Buffer from a stock solution.
 - Prepare serial dilutions of **(2R,3R)-GSK973** in 100% DMSO. A common starting concentration is 1 mM. Then, dilute the DMSO serial dilutions into 1x Assay Buffer to the desired final concentrations. The final DMSO concentration in the assay should be kept low (e.g., <1%).
 - Thaw the BRD4(BD2) protein, Tb-donor, and Dye-acceptor on ice.
 - Dilute the BRD4(BD2) protein to the desired concentration in 1x Assay Buffer (e.g., 2-10 nM final concentration). The optimal concentration should be determined empirically.
 - Dilute the Tb-donor and Dye-acceptor in 1x Assay Buffer to their optimal concentrations (e.g., 1-5 nM for the donor and 10-50 nM for the acceptor).
- Assay Procedure (for a 20 μ L final volume in a 384-well plate):
 - Step 1: Add 5 μ L of the diluted Dye-acceptor to all wells.
 - Step 2: Add 5 μ L of the diluted Tb-donor to all wells.
 - Step 3: Add 5 μ L of the diluted **(2R,3R)-GSK973** to the sample wells. For control wells, add 5 μ L of Assay Buffer with the corresponding DMSO concentration.
 - Positive Control (Maximum FRET): No inhibitor.
 - Negative Control (Background): No BRD4(BD2) protein.
 - Step 4: Initiate the reaction by adding 5 μ L of the diluted BRD4(BD2) protein to all wells except the negative control wells (add 5 μ L of Assay Buffer instead).
- Incubation:

- Seal the plate and incubate at room temperature for 60-120 minutes, protected from light. The optimal incubation time should be determined during assay development.
- Measurement:
 - Read the plate on a TR-FRET-compatible plate reader. Set the excitation wavelength to ~340 nm and measure the emission at ~620 nm (donor) and ~665 nm (acceptor) with a suitable time delay (e.g., 50-100 μ s).

Data Analysis

- Calculate the TR-FRET Ratio: For each well, calculate the ratio of the acceptor signal to the donor signal:
 - $\text{Ratio} = (\text{Emission at 665 nm} / \text{Emission at 620 nm}) * 10,000$
- Determine Percent Inhibition:
 - $\% \text{ Inhibition} = 100 * (1 - (\text{Ratio_sample} - \text{Ratio_neg_ctrl}) / (\text{Ratio_pos_ctrl} - \text{Ratio_neg_ctrl}))$
- Generate Dose-Response Curve and Calculate IC50:
 - Plot the % Inhibition against the logarithm of the inhibitor concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC50 value, which is the concentration of the inhibitor that produces 50% inhibition.

Conclusion

The TR-FRET assay is a powerful tool for the characterization of BET bromodomain inhibitors like **(2R,3R)-GSK973**. Its high sensitivity, low background, and homogeneous format make it particularly suitable for high-throughput screening and detailed mechanistic studies. By following the protocol outlined in these application notes, researchers can reliably determine the potency and selectivity of compounds targeting BET bromodomains, thereby accelerating the drug discovery process. The provided signaling pathway diagrams offer a visual representation of the mechanism of action of BD2-selective inhibitors, aiding in the interpretation of experimental results.

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References

- [1. Probe GSK973 | Chemical Probes Portal \[chemicalprobes.org\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Discovery of novel CBP bromodomain inhibitors through TR-FRET-based high-throughput screening - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Development of a high-throughput TR-FRET assay to identify inhibitors of the FAK-paxillin protein-protein interaction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. pure.johnshopkins.edu \[pure.johnshopkins.edu\]](#)
- [6. caymanchem.com \[caymanchem.com\]](#)
- [7. BET Family Protein BRD4: An Emerging Actor in NFκB Signaling in Inflammation and Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. BET-ting on Nrf2: How Nrf2 signaling can influence the therapeutic activities of BET protein inhibitors: Nrf2 signaling, which is suppressed by BET proteins, can affect the treatment of inflammatory diseases and cancer with BET inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Inhibition of BET Protein Function Suppressed the Overactivation of the Canonical NF-κB Signaling Pathway in 6-OHDA-Lesioned Rat Model of Levodopa-Induced Dyskinesia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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